

# Application Notes and Protocols for Dialifos Residue Analysis

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## Compound of Interest

Compound Name: *Dialifos*

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## Introduction

**Dialifos**, an organophosphate insecticide and acaricide, has been utilized in agriculture to control pests on various crops. Due to its potential toxicity and persistence, regulatory bodies worldwide have established maximum residue limits (MRLs) for **Dialifos** in food and environmental matrices. Accurate and reliable determination of **Dialifos** residues is crucial for ensuring food safety and environmental monitoring. This document provides detailed application notes and protocols for the sample preparation of various matrices for the analysis of **Dialifos** residues, primarily by gas chromatography (GC).

## Data Presentation

The following tables summarize the quantitative data from validated methods for **Dialifos** residue analysis in different matrices.

Table 1: Method Performance for **Dialifos** Residue Analysis in Agricultural Products by Solvent Extraction and GC-FPD

Matrix	Spiking Level (ppm)	Average Recovery (%)	Limit of Detection (LOD) (ppm)
Rice	0.05 - 0.15	88.5 - 93.4	0.01
Citrus Fruit	0.5 - 1.5	94.4 - 97.0	0.05
Kiwi Fruit	0.5 - 1.5	93.0 - 99.7	0.05

Data from Lee, W. -C.; Chang, P. -C.; and Chou, S. -S. (2000).[\[1\]](#)

## Experimental Protocols

### Protocol for Solvent Extraction of Dialifos Residues from Agricultural Products (Rice, Citrus Fruit, Kiwi Fruit)

This protocol is based on the method described by Lee et al. (2000) for the determination of **Dialifos** in agricultural products by gas chromatography with flame photometric detection (GC-FPD).[\[1\]](#)

#### a. Sample Preparation and Homogenization:

- Take a representative sample of the agricultural product.
- For rice, grind the sample to a fine powder.
- For citrus and kiwi fruit, homogenize the entire fruit (pulp and peel) to a uniform paste.

#### b. Extraction:

- Weigh 20 g of the homogenized sample into a blender jar.
- Add 50 mL of acetone and blend at high speed for 2 minutes.
- Filter the extract through a Büchner funnel with suction.
- Rinse the blender jar and the filter cake with an additional 20 mL of acetone and filter.
- Combine the filtrates in a separatory funnel.

c. Liquid-Liquid Partitioning:

- To the combined acetone extract, add 50 mL of petroleum ether and 50 mL of a saturated sodium chloride solution.
- Shake the separatory funnel vigorously for 1 minute and allow the layers to separate.
- Drain the lower aqueous layer and discard.
- Transfer the upper petroleum ether layer to another separatory funnel.
- Extract the aqueous layer twice more with 50 mL portions of dichloromethane.
- Combine all the organic extracts (petroleum ether and dichloromethane).

d. Concentration and Reconstitution:

- Dry the combined organic extract by passing it through a column of anhydrous sodium sulfate.
- Evaporate the solvent to dryness using a rotary evaporator at a temperature not exceeding 40°C.
- Dissolve the residue in a suitable volume (e.g., 5 mL) of acetone for GC analysis.

## Generic QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Protocol for Organophosphate Pesticides

While a specific QuEChERS method validated for **Dialifos** was not found in the literature, the following general protocol for organophosphates can be adapted and validated.

a. Sample Preparation and Homogenization:

- Homogenize a representative sample of the fruit, vegetable, or other food matrix.

b. Extraction:

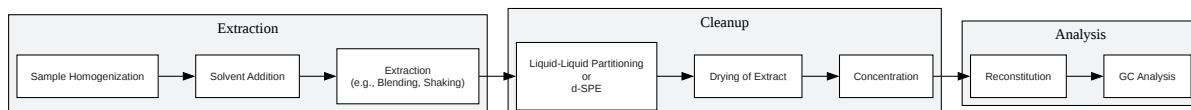
- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile.
- Add the appropriate QuEChERS extraction salts (e.g., AOAC or CEN standard compositions).
- Shake vigorously for 1 minute.
- Centrifuge at  $\geq 3000 \times g$  for 5 minutes.

c. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Take an aliquot of the supernatant (acetonitrile layer).
- Transfer it to a d-SPE cleanup tube containing a suitable sorbent combination (e.g., PSA, C18, GCB) to remove interfering matrix components.
- Shake for 30 seconds to 1 minute.
- Centrifuge at high speed for 2-5 minutes.
- The resulting supernatant is ready for GC or LC analysis.

## Visualizations

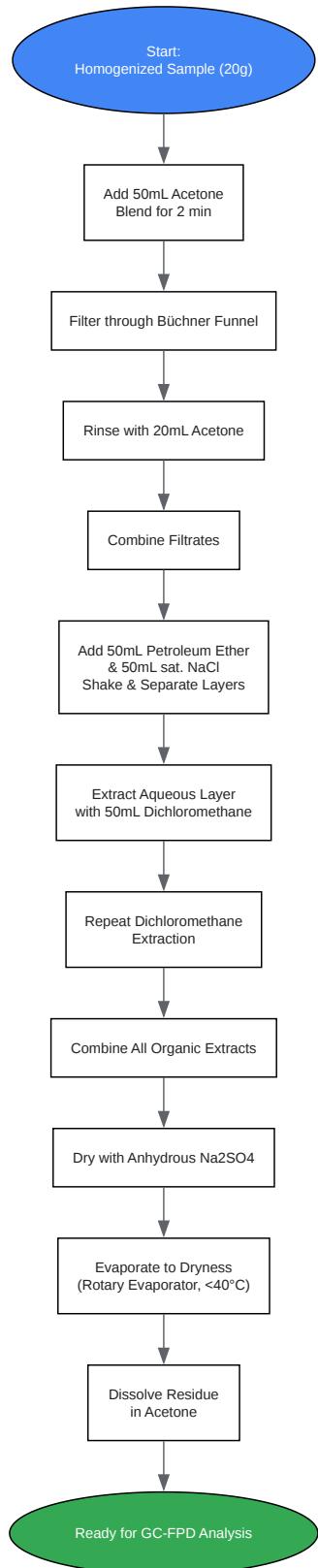
### Logical Relationship of Sample Preparation Steps



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Caption: Logical flow of the key stages in sample preparation for **Dialifos** residue analysis.

# Experimental Workflow for Solvent Extraction of Dialifos



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Caption: Step-by-step workflow for the solvent extraction of **Dialifos** from agricultural products.

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